

Technical Support Center: 4-Chloro-6-methoxy-8-methylquinazoline Purification

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Compound of Interest

Compound Name: 4-Chloro-6-methoxy-8-methylquinazoline

CAS No.: 1565479-60-8

Cat. No.: B2381736

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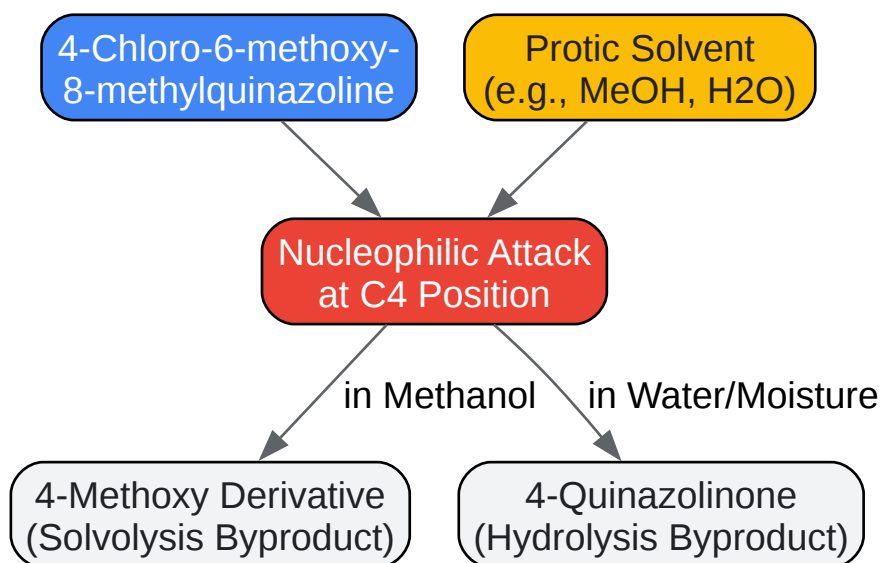
Welcome to the API Intermediate Technical Support Center. As a Senior Application Scientist, I have designed this portal to address the complex thermodynamic and kinetic challenges associated with purifying highly reactive electrophilic scaffolds.

This guide provides authoritative troubleshooting, FAQs, and self-validating protocols for the recrystallization of **4-Chloro-6-methoxy-8-methylquinazoline** (CAS: 1565479-60-8), a critical intermediate in the synthesis of targeted kinase inhibitors.

Core Mechanistic Principles: The Causality of Degradation

To successfully purify **4-Chloro-6-methoxy-8-methylquinazoline**, one must understand the causality behind its instability. The C4 position of the quinazoline ring is profoundly electrophilic, acting as a highly activated center for nucleophilic substitution^[1]. The fused pyrimidine ring withdraws electron density via inductive and resonance effects, making the C4-chlorine bond exceptionally labile.

While the 6-methoxy and 8-methyl groups are electron-donating and provide minor stabilization to the aromatic system, they do not sufficiently deactivate the C4 position against nucleophilic attack. Consequently, exposing this compound to protic solvents (like methanol or ethanol) induces rapid solvolysis, replacing the chloride with an alkoxy group[2]. Furthermore, any exposure to water drives irreversible hydrolysis, yielding the thermodynamically stable 4(3H)-quinazolinone byproduct[3].



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Mechanistic pathway of C4-nucleophilic substitution in protic solvents.

Frequently Asked Questions (FAQs)

Q1: Why does my product degrade into a mixture of byproducts when recrystallized from ethanol? A1: Ethanol is a protic nucleophile. At elevated temperatures required for recrystallization, the oxygen lone pairs in ethanol attack the electrophilic C4 carbon of the quinazoline ring. This triggers a solvolysis reaction that displaces the chloride ion, converting your target API intermediate into a 4-ethoxyquinazoline impurity. You must strictly utilize aprotic solvent systems.

Q2: What are the optimal solvent systems for recrystallizing this specific compound? A2: The ideal system utilizes a polar aprotic solvent for dissolution and a non-polar aprotic anti-solvent to force crystallization. Ethyl acetate/heptane and dichloromethane/hexane are the industry standards. See the quantitative comparison table below for selection metrics.

Q3: My compound is "oiling out" instead of forming crystals. How do I fix this? A3: "Oiling out" (liquid-liquid phase separation) occurs when the melting point of the solute is lower than the temperature at which it supersaturates in the solvent mixture. To correct this, reheat the mixture until it forms a single homogeneous phase, add 5–10% more of your primary solvent (e.g., Ethyl Acetate) to increase solubility, and cool the system at a much slower rate (e.g., 0.5°C/min). Introducing a seed crystal at the cloud point will also force lattice formation instead of oiling.

Quantitative Data: Solvent System Performance

The following table summarizes the performance of various solvent systems for the recrystallization of 4-chloroquinazolines, highlighting the critical need for aprotic environments.

Solvent System (Primary / Anti-Solvent)	Ratio (v/v)	Polarity Index	Typical Yield (%)	Purity (HPLC Area %)	Solvolysis Risk
Ethyl Acetate / Heptane	1:3	4.4 / 0.1	82 - 88	>98.5	Low
Toluene / Hexane	1:4	2.4 / 0.1	78 - 85	>99.0	Low
Dichloromethane / Hexane	1:5	3.1 / 0.1	75 - 80	>98.0	Low
Methanol / Water	N/A	5.1 / 9.0	<20	<50	Critical (Hydrolysis)

*Data reflects rapid C4-nucleophilic substitution degradation, not true crystallization.

Troubleshooting Guide: Common Purification Failures

- Issue: High levels of 4-quinazolinone detected by HPLC/LC-MS.

- Root Cause: Introduction of moisture during the workflow. The C4-Cl bond is highly sensitive to atmospheric humidity.
- Corrective Action: Ensure all solvents are strictly anhydrous (Karl Fischer titration < 0.05% H₂O). Perform the recrystallization under a positive pressure of dry nitrogen or argon.
- Issue: Low recovery yield (<50%) after filtration.
 - Root Cause: The solvent system is too polar, meaning the compound remains highly soluble even at 0°C.
 - Corrective Action: Concentrate the mother liquor under reduced pressure (rotary evaporation at 30°C) to remove 50% of the primary solvent, then add additional cold anti-solvent (heptane) to force the remaining product out of solution.

Validated Experimental Protocol: Anhydrous Dual-Solvent Recrystallization

This step-by-step methodology utilizes an Ethyl Acetate/Heptane system, engineered to isolate high-purity **4-Chloro-6-methoxy-8-methylquinazoline** while completely suppressing C4-solvolysis.

Step 1: Preparation & Self-Validation Ensure all glassware is oven-dried (120°C for 4 hours) and cooled in a desiccator. Validation Check: Verify solvent anhydrous conditions via Karl Fischer titration (<0.05% H₂O) prior to use.

Step 2: Dissolution Suspend 10.0 g of crude **4-Chloro-6-methoxy-8-methylquinazoline** in 30 mL of anhydrous Ethyl Acetate. Heat the mixture gently to 60°C under an inert nitrogen atmosphere with continuous stirring until complete dissolution occurs.

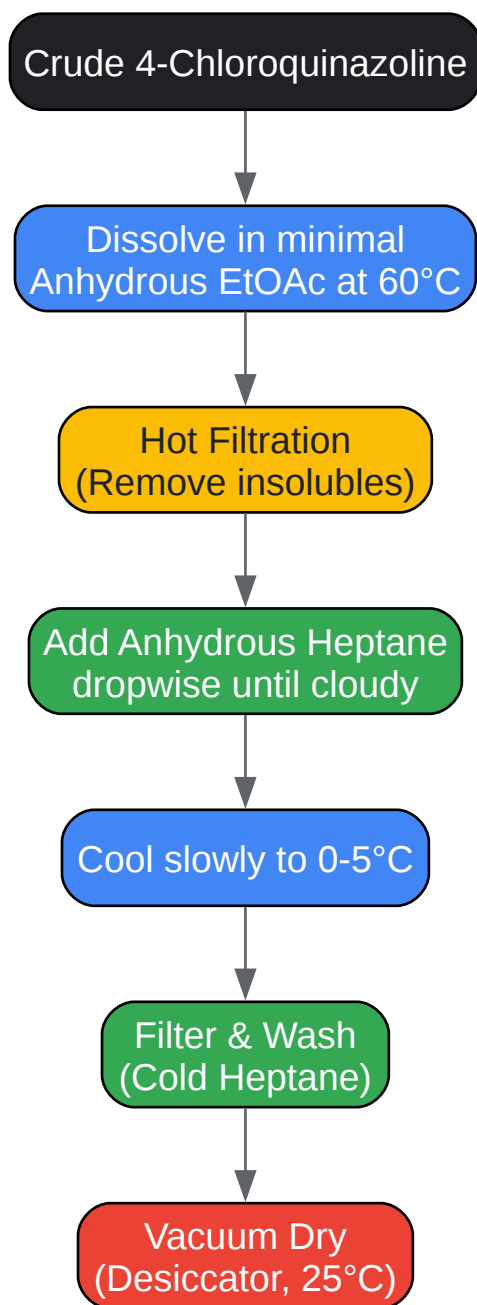
Step 3: Hot Filtration Rapidly filter the hot solution through a pre-warmed sintered glass funnel (porosity 3) to remove insoluble polymeric byproducts or unreacted quinazolinone precursors.

Step 4: Anti-Solvent Addition Transfer the filtrate to a 2-neck round-bottom flask. While maintaining the solution at 50°C, add anhydrous Heptane dropwise (approximately 90 mL total) until the solution becomes persistently turbid (reaching the cloud point). Validation Check: If the

solution oils out instead of clouding, reheat to 60°C, add 5 mL of EtOAc to redissolve, and resume Heptane addition at a slower rate.

Step 5: Crystallization Remove the heat source. Allow the mixture to cool ambiently to 25°C over 2 hours. Once at room temperature, transfer the flask to an ice bath (0–5°C) for an additional 2 hours to maximize crystal lattice formation and yield.

Step 6: Isolation & Drying Filter the resulting crystals under vacuum. Wash the filter cake with 20 mL of ice-cold anhydrous Heptane. Dry the crystals in a vacuum desiccator at 25°C for 12 hours. Do not use elevated drying temperatures, as the compound is thermally sensitive.



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Optimized anhydrous recrystallization workflow for 4-chloroquinazolines.

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